structure elucidation of 3-(4-bromophenyl)-3-methylpyrrolidine

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)-3-methylpyrrolidine*
Cat. No.:	*B14876932*

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An In-Depth Technical Guide to the Structure Elucidation of **3-(4-bromophenyl)-3-methylpyrrolidine**

Introduction

The pyrrolidine scaffold is a cornerstone in medicinal chemistry, forming the core of numerous biologically active compounds and pharmaceuticals.[1] Its conformational flexibility and ability to present substituents in distinct three-dimensional orientations make it a privileged structure in drug design. The introduction of a substituted phenyl ring, such as 4-bromophenyl, at the 3-position, creates a chiral center and provides a versatile handle for further chemical modification through cross-coupling reactions.[2] The addition of a methyl group at the same position adds another layer of complexity and potential for modulating biological activity.

This guide provides a comprehensive, in-depth walkthrough of the analytical strategies and spectroscopic techniques required for the unambiguous structure elucidation of **3-(4-bromophenyl)-3-methylpyrrolidine**. We will move beyond a simple recitation of data, focusing instead on the logical framework and causal reasoning behind the experimental

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choices and data interpretation. The objective is to present a self-validating system where data from multiple independent techniques converge to a single, irrefutable structural conclusion.

Chapter 1: The Foundational Blueprint - Mass Spectrometry

The first step in elucidating any unknown structure is to determine its molecular formula. High-Resolution Mass Spectrometry (HRMS) provides the molecular weight with high precision, allowing for the confident assignment of an elemental composition.

Core Insight: For halogenated compounds, Low-Resolution Mass Spectrometry also provides an immediate and unmistakable clue. Bromine has two stable isotopes, ^{79}Br and ^{81}Br, with near-equal natural abundance (~50.7% and ~49.3%, respectively). This results in a characteristic isotopic pattern where the molecular ion peak (M^+) is accompanied by an equally intense $(M+2)^+$ peak.[3]

Expected Mass Spectrometry Data:

- Molecular Formula: $C_{11}H_{14}BrN$
- Calculated Exact Mass: 240.0382 (for ^{79}Br) and 242.0362 (for ^{81}Br)
- Expected Observation: A pair of peaks of nearly equal intensity at m/z values corresponding to $[C_{11}H_{14}{}^{79}BrN]^+$ and $[C_{11}H_{14}{}^{81}BrN]^+$.

Fragmentation Analysis: Electron Ionization (EI) mass spectrometry will cause the molecular ion to fragment in a predictable manner. The major fragmentation pathways offer clues to the molecule's assembly.

- Loss of Methyl Group: A significant fragment would be expected at $[M-15]^+$, corresponding to the loss of the C3-methyl group ($\bullet CH_3$).
- Benzylic Cleavage: Cleavage of the C3-C4 bond, stabilized by the aromatic ring, would yield a fragment corresponding to the 4-bromophenyl-methyl-carbenium ion.
- Pyrrolidine Ring Opening: Alpha-cleavage next to the nitrogen atom is a common fragmentation pathway for amines, leading to the opening of the pyrrolidine ring.[4]

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Chapter 2: Functional Group Identification - Infrared Spectroscopy

Infrared (IR) spectroscopy is a rapid and non-destructive technique used to identify the presence of specific functional groups based on their characteristic vibrational frequencies.

Expected IR Absorption Bands:

Frequency Range (cm^{-1})	Vibration Type	Functional Group	Significance
3300 - 3500	N-H Stretch	Secondary Amine	Confirms the presence of the pyrrolidine N-H group. The peak is typically broad.
3000 - 3100	C-H Stretch	sp^2 C-H (Aromatic)	Indicates the presence of the bromophenyl ring.
2850 - 3000	C-H Stretch	sp^3 C-H (Aliphatic)	Corresponds to the methyl and methylene groups of the pyrrolidine ring.
~1590	C=C Stretch	Aromatic Ring	Further evidence for the bromophenyl substituent.
1000 - 1350	C-N Stretch	Amine	Confirms the C-N bonds within the pyrrolidine ring.

Chapter 3: The Definitive Map - Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. A combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) experiments provides a complete picture of atom connectivity.

^{1}H NMR Spectroscopy: The Proton Environment

The ^{1}H NMR spectrum reveals the number of distinct proton environments, their electronic surroundings (chemical shift), the number of neighboring protons (multiplicity), and their relative abundance (integration).

- Aromatic Region (~7.2 - 7.5 ppm): The 1,4-disubstituted (para) bromophenyl group will exhibit a classic AA'BB' system, which often appears as two distinct doublets. Each doublet will integrate to 2H. The protons ortho to the bromine atom will be at a different chemical shift than the protons meta to it.
- Aliphatic Region (~1.5 - 3.5 ppm):
  - Methyl Protons: A sharp singlet integrating to 3H. Its chemical shift will be influenced by its position on a quaternary carbon adjacent to an aromatic ring.
  - Pyrrolidine Protons: The four methylene protons (at C2, C4, and C5) are expected to be complex multiplets. Due to the chiral center at C3, the protons on each methylene unit are diastereotopic and thus chemically non-equivalent, leading to complex splitting patterns.
  - N-H Proton: A broad singlet, typically in the 1.5-3.0 ppm range for secondary amines. This peak will disappear upon shaking the sample with a drop of D_2O, a definitive test for exchangeable protons.

^{13}C NMR and DEPT-135 Spectroscopy: The Carbon Skeleton

The ^{13}C NMR spectrum shows the number of unique carbon environments. The DEPT-135 experiment is used to differentiate between CH, CH_2, and CH_3 groups.

- Expected ^{13}C Signals: Due to the symmetry of the 4-bromophenyl group, a total of 8 unique carbon signals are expected.

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- Aromatic Carbons (115-150 ppm): Four signals are expected: the carbon bearing the bromine (C-Br), two distinct CH carbons, and the quaternary carbon attached to the pyrrolidine ring.
- Aliphatic Carbons (20-70 ppm): Four signals are expected: the quaternary carbon at C3, the methyl carbon (CH_3), and two methylene carbons (C2/C5 and C4).

- DEPT-135 Analysis:
  - Positive Signals: Aromatic CH carbons and the methyl (CH_3) carbon.
  - Negative Signals: Pyrrolidine methylene (CH_2) carbons.
  - Absent Signals: All quaternary carbons (C-Br, C-ipso, C3).

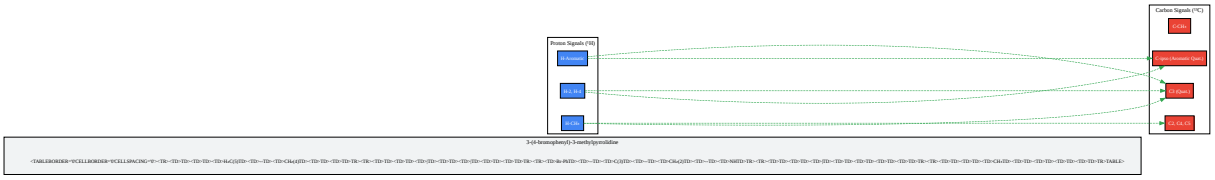
2D NMR Spectroscopy: Connecting the Pieces

2D NMR experiments are essential for assembling the fragments identified by 1D NMR into a coherent structure.

Caption: Logical workflow for NMR-based structure elucidation.

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically on adjacent carbons). A cross-peak between two proton signals indicates they are neighbors. Key expected correlations will be within the pyrrolidine ring, linking the protons on C2, C4, and C5.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton signal directly to the carbon atom it is attached to. It provides a definitive assignment of the ^{13}C spectrum based on the already-assigned ^{1}H spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the ultimate tool for connecting molecular fragments. It shows correlations between protons and carbons that are two or three bonds away. This experiment provides the long-range connectivity needed to piece the entire puzzle together.

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Caption: Key HMBC correlations confirming structural connectivity.

- Methyl to Ring Connection: The protons of the methyl singlet will show correlations to the quaternary carbon C3, as well as the adjacent pyrrolidine carbons C2 and C4.
- Phenyl to Ring Connection: The aromatic protons will show a crucial correlation to the aliphatic quaternary carbon C3, definitively proving the attachment point of the phenyl ring.
- Pyrrolidine Integrity: Protons on C2 and C4 will show correlations to C3, confirming their position relative to the substitution site.

Chapter 4: Data Synthesis and Final Confirmation

The process of structure elucidation is one of convergent evidence. The molecular formula from HRMS is confirmed by the count of carbons and protons from NMR. The functional groups identified by IR are consistent with the chemical environments observed in the NMR spectra. Finally, the complete connectivity map established by 2D NMR assembles these pieces into the final, unambiguous structure of **3-(4-bromophenyl)-3-methylpyrrolidine**.

Summary of Predicted NMR Data

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Atom Position	^{1}H Shift (ppm) (Multiplicity, I)	^{13}C Shift (ppm)	Key HMBC Correlations (from ^{1}H)
NH	~1.5-3.0 (br s, 1H)	-	C2, C5
CH_3	~1.6 (s, 3H)	~25-30	C2, C3, C4
H2, H5	~2.8-3.5 (m, 4H)	~55-65	C3, C4, C5/C2
H4	~1.9-2.2 (m, 2H)	~35-45	C2, C3, C5
C3	-	~40-50	-
Ar-H (ortho to C3)	~7.2-7.3 (d, 2H)	~128-130	C3, C-ipso, C-Br
Ar-H (meta to C3)	~7.4-7.5 (d, 2H)	~131-133	C-ipso, C-Br
C-ipso	-	~145-150	-
C-Br	-	~120-125	-

Note: Chemical shifts are predictive and may vary based on solvent and experimental conditions.

Chapter 5: Experimental Protocols

For trustworthy and reproducible results, standardized experimental protocols are paramount.

1. Sample Preparation:

- Weigh approximately 5-10 mg of the purified compound.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

2. NMR Data Acquisition (Example on a 400 MHz Spectrometer):

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- ^{1}H NMR: Acquire with a 30-degree pulse angle, a relaxation delay of 1 second, and 16 scans.
- ^{13}C NMR: Acquire using a proton-decoupled sequence with a 45-degree pulse angle, a relaxation delay of 2 seconds, and accumulate 1024 scans.
- DEPT-135: Use a standard DEPT-135 pulse program.
- COSY: Acquire a gradient-selected COSY (gCOSY) with 256 increments in the F1 dimension and 8 scans per increment.
- HSQC: Acquire a gradient-selected HSQC optimized for a $^{1}J(CH)$ of 145 Hz.
- HMBC: Acquire a gradient-selected HMBC optimized for a long-range coupling of 8 Hz.

3. Mass Spectrometry (HRMS-ESI):

- Prepare a dilute solution of the sample (~1 mg/mL) in methanol or acetonitrile.
- Infuse the solution into the Electrospray Ionization (ESI) source in positive ion mode.
- Acquire data over a mass range of m/z 50-500.

4. Infrared Spectroscopy (ATR):

- Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.
- Apply pressure to ensure good contact.
- Acquire the spectrum from 4000 to 400 cm^{-1}, averaging 32 scans.

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